

"2,3,4-Trifluoro-6-nitroaniline" molecular structure and weight

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Compound of Interest

Compound Name: 2,3,4-Trifluoro-6-nitroaniline

Cat. No.: B115037

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An In-depth Technical Guide to 2,3,4-Trifluoro-6-nitroaniline

This technical guide provides a comprehensive overview of the chemical compound **2,3,4-Trifluoro-6-nitroaniline**, tailored for researchers, scientists, and professionals in drug development. The document details its molecular structure, physicochemical properties, applications, and a logical workflow of its utilization in various research and industrial sectors.

Molecular Structure and Properties

2,3,4-Trifluoro-6-nitroaniline is an aniline derivative characterized by the presence of three fluorine atoms and a nitro group attached to the benzene ring.^[1] This substitution pattern imparts unique electronic properties and reactivity to the molecule, making it a valuable intermediate in organic synthesis.^{[2][3]} The carbon-fluorine bond, being the strongest single bond in organic chemistry, provides exceptional stability, while the nitro and amino groups offer versatile reaction sites.^[4]

The molecular structure is defined by the systematic placement of functional groups on the aniline core. The amino (-NH₂) group is at position 1, the nitro (-NO₂) group is at position 6, and the fluorine (-F) atoms are at positions 2, 3, and 4.

Physicochemical and Identification Data

The key properties and identifiers for **2,3,4-Trifluoro-6-nitroaniline** are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₃ F ₃ N ₂ O ₂	[2][5]
Molecular Weight	192.10 g/mol	[1][6]
CAS Number	148416-38-0	[1][2]
Appearance	Light yellow to yellow to orange powder/crystal	[2][7]
Melting Point	58 - 62 °C	[2][3]
Purity	≥98% (GC)	[2][3]
MDL Number	MFCD00174089	[1][2]
PubChem CID	2775763	[2][8]
SMILES String	Nc1c(F)c(F)c(F)cc1--INVALID-LINK--=O	[1]
InChI Key	ILENVKAVEFKZSD-UHFFFAOYSA-N	[1]

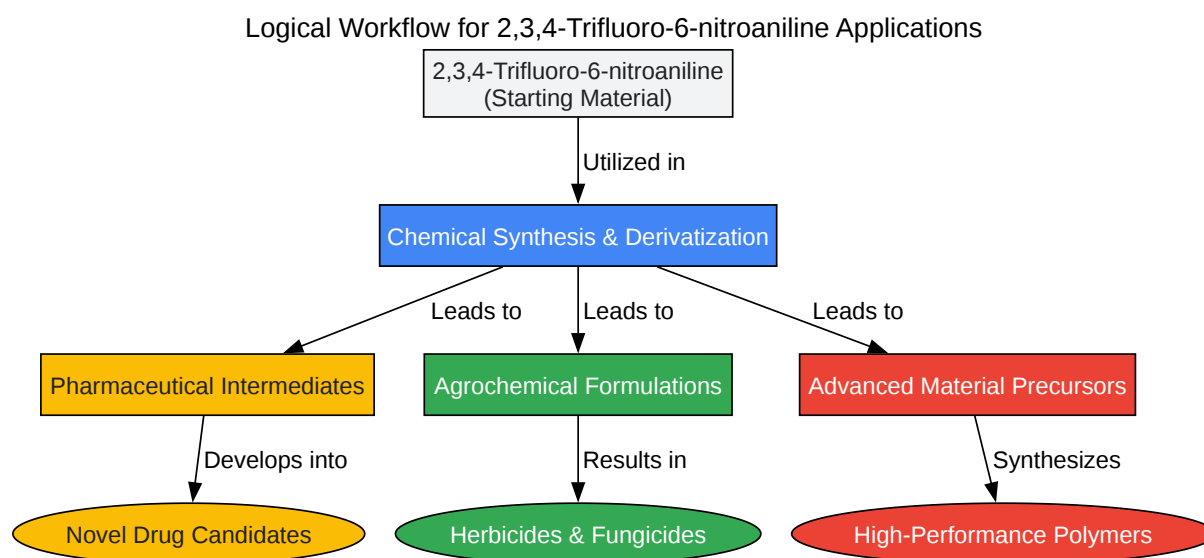
Applications and Research Significance

2,3,4-Trifluoro-6-nitroaniline is a key building block in the synthesis of complex organic molecules. Its unique combination of functional groups makes it a preferred intermediate in several high-value chemical industries.

- **Pharmaceutical Development:** The compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents.[2][3] The presence of fluorine can enhance metabolic stability and bioavailability in drug candidates.[4]
- **Agrochemicals:** It is utilized in the formulation of modern agrochemicals, including herbicides and fungicides, contributing to more effective crop protection solutions.[2][3]
- **Advanced Materials:** The stability and unique electronic properties conferred by the trifluoro-nitro substitution pattern make it suitable for creating high-performance polymers and specialty chemicals.[2][4]

- Organic Synthesis: As a versatile chemical intermediate, it allows for diverse chemical transformations, enabling chemists to explore novel synthetic pathways for new materials and compounds.[2]

The logical workflow for the application of this compound is illustrated in the diagram below.



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Caption: Logical workflow of **2,3,4-Trifluoro-6-nitroaniline** applications.

Experimental Protocols

While specific, detailed experimental protocols for proprietary industrial processes are not publicly available, a general synthetic approach can be inferred from related chemical literature. The synthesis of substituted nitroanilines often involves two key steps: fluorination of an aromatic precursor followed by selective nitration and/or amination.

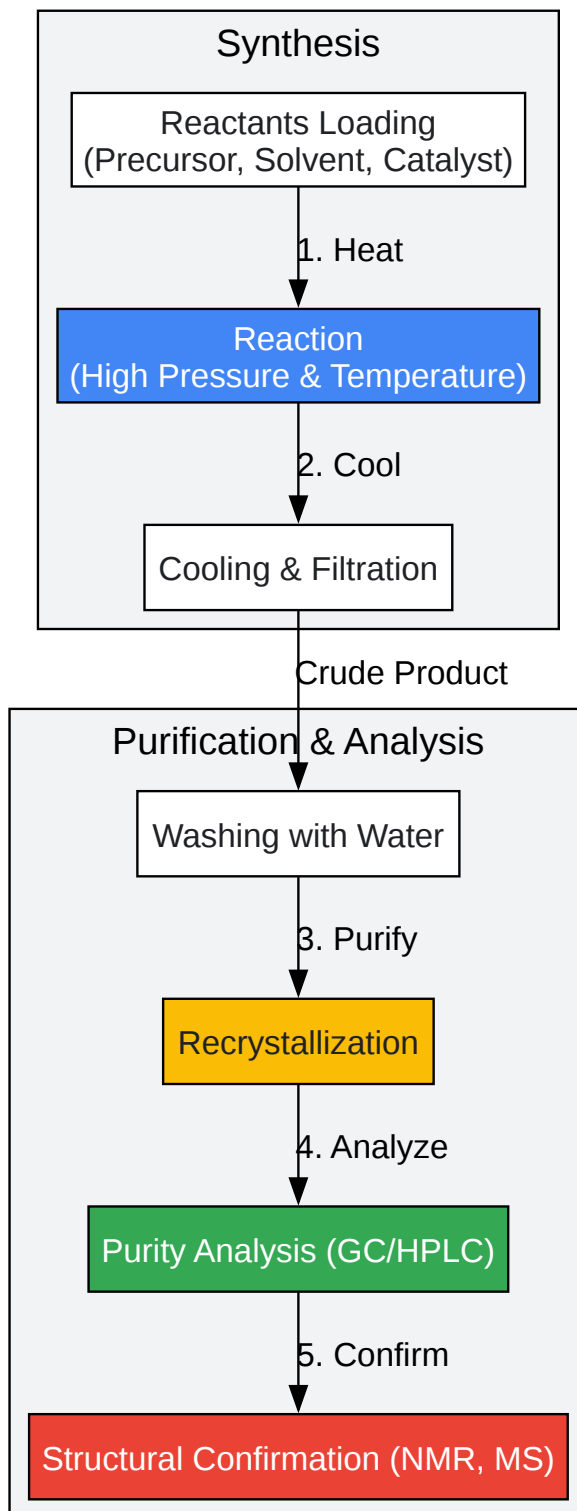
A representative, though not identical, procedure for the synthesis of a related compound, 2,3-dichloro-6-nitroaniline, from 2,3,4-trichloronitrobenzene is described in patent CN111646907A. [9] This process involves reacting the starting material with ammonia water in a high-pressure kettle, using a sulfur-containing compound as a catalyst.[9]

Illustrative Laboratory Synthesis (Hypothetical)

- **Reaction Setup:** A high-pressure autoclave is charged with the fluorinated precursor, a solvent (e.g., water), a catalyst, and an aminating agent (e.g., aqueous ammonia).
- **Reaction Conditions:** The vessel is sealed and heated to a specific temperature (e.g., 60-100 °C) under pressure (e.g., 0.2-0.5 MPa) for several hours.[9] The reaction progress is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** Upon completion, the reactor is cooled to room temperature. The solid product is collected by filtration, washed with water to remove inorganic impurities, and then dried. Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol) to yield the final product with high purity.

The experimental workflow for a typical synthesis and analysis process is outlined in the diagram below.

General Experimental Workflow: Synthesis & Analysis



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Caption: General workflow for chemical synthesis and product analysis.

Safety and Handling

2,3,4-Trifluoro-6-nitroaniline is classified with hazard statements H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[1][8]

Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be used when handling this compound.[1] It should be stored in a cool, dry place, with recommended storage temperatures between 2 - 8 °C.[2][3]

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